

Application Notes and Protocols for Biomolecule Immobilization using TCO-PEG3-aldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TCO-PEG3-aldehyde

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Introduction

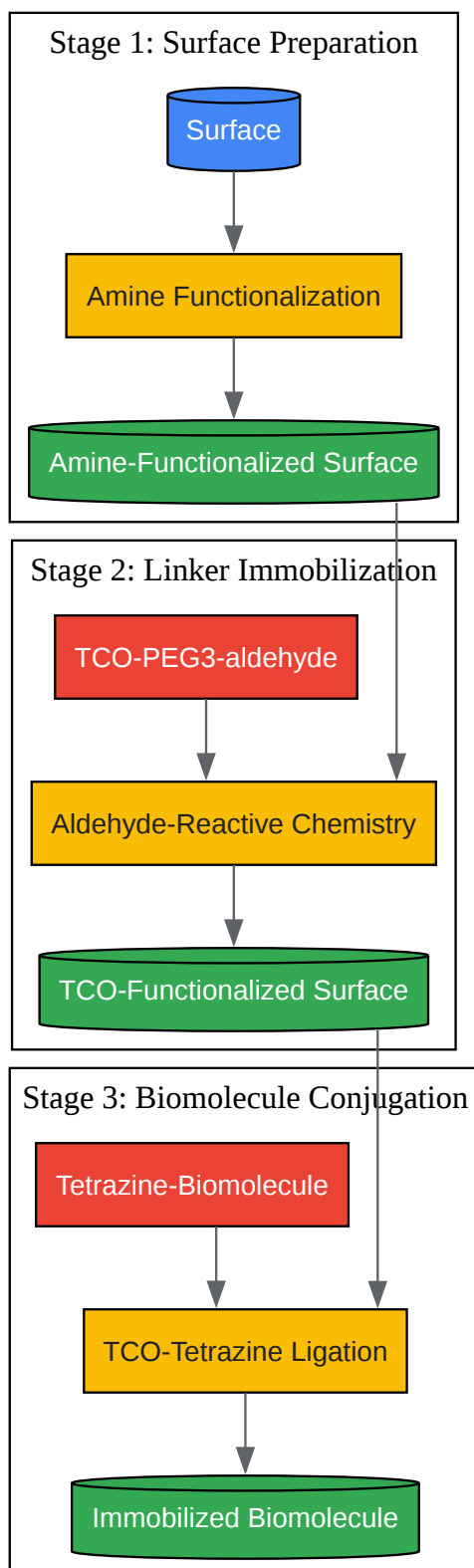
The precise and stable immobilization of biomolecules onto surfaces is a cornerstone of modern biotechnology, enabling advancements in diagnostics, drug discovery, and fundamental biological research. **TCO-PEG3-aldehyde** is a heterobifunctional linker designed to facilitate a two-step, bio-orthogonal approach to biomolecule immobilization and subsequent conjugation. This linker possesses an aldehyde group for the initial covalent attachment to amine-functionalized surfaces and a trans-cyclooctene (TCO) group for the highly efficient and specific "click" reaction with tetrazine-modified molecules.^{[1][2]} The polyethylene glycol (PEG) spacer enhances solubility and minimizes steric hindrance, preserving the biological activity of the immobilized molecules.

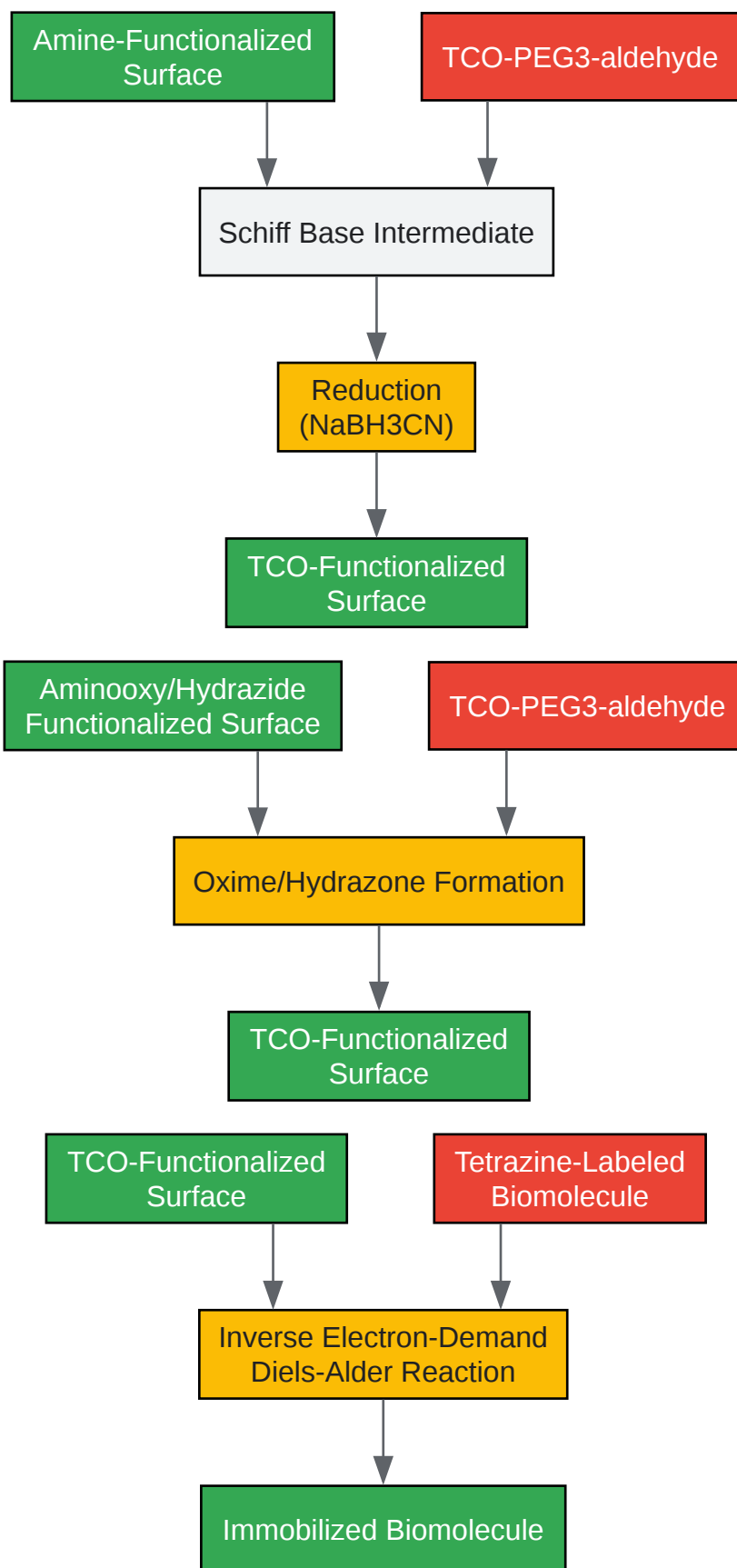
These application notes provide detailed protocols for the functionalization of surfaces with primary amines, the subsequent immobilization of **TCO-PEG3-aldehyde**, and the final conjugation of a tetrazine-labeled biomolecule. Three common aldehyde-reactive

immobilization strategies are presented: reductive amination, oxime ligation, and hydrazone ligation.

Experimental Workflow Overview

The overall experimental workflow for immobilizing biomolecules using **TCO-PEG3-aldehyde** involves three main stages: surface preparation, linker immobilization, and biomolecule conjugation.





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References

- [1. TCO-PEG3-aldehyde - Conju-Probe: Enable Bioconjugation \[conju-probe.com\]](#)
- [2. rsc.org \[rsc.org\]](#)
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